

# An In-Depth Technical Guide to 1-(3-Bromophenyl)cyclopropanecarboxylic Acid

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## Compound of Interest

1-(3-

Compound Name: *Bromophenyl)cyclopropanecarboxylic acid*

Cat. No.: *B181478*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **1-(3-bromophenyl)cyclopropanecarboxylic acid**, a molecule of significant interest in medicinal chemistry and organic synthesis. We will delve into its fundamental properties, synthesis, spectroscopic characterization, and potential applications, offering a technical and practical resource for professionals in the field.

## Core Molecular Attributes

**1-(3-Bromophenyl)cyclopropanecarboxylic acid** is a halogenated aromatic carboxylic acid featuring a cyclopropane ring. This unique structural combination imparts specific chemical and physical properties that are of interest in the design of novel therapeutic agents.

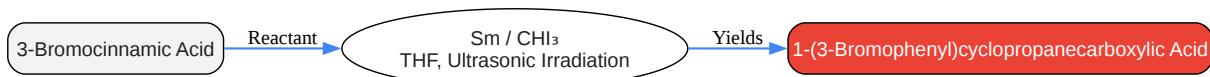
Property	Value	Source
Molecular Weight	241.08 g/mol	<a href="#">[1]</a>
Chemical Formula	C <sub>10</sub> H <sub>9</sub> BrO <sub>2</sub>	<a href="#">[1]</a>
CAS Number	124276-95-5	
Appearance	Solid	<a href="#">[1]</a>
SMILES	BrC1cc(ccc1)C2(CC2)C(=O)O	<a href="#">[1]</a>
InChI	1S/C10H9BrO2/c11-8-3-1-2-7(6-8)10(4-5-10)9(12)13/h1-3,6H,4-5H2,(H,12,13)	<a href="#">[1]</a>

## Synthesis and Mechanistic Considerations

The synthesis of 1-aryl-cyclopropanecarboxylic acids can be approached through several strategies. A common and effective method involves the cyclopropanation of an appropriate  $\alpha,\beta$ -unsaturated carboxylic acid precursor.

## Illustrative Synthetic Workflow

The following diagram outlines a generalized approach to the synthesis of **1-(3-bromophenyl)cyclopropanecarboxylic acid**, starting from 3-bromocinnamic acid. This method leverages a samarium-promoted cyclopropanation, which is known for its stereospecificity.[\[1\]](#)[\[2\]](#)



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## Sources

- 1. The First Cyclopropanation Reaction of Unmasked  $\alpha,\beta$ -Unsaturated Carboxylic Acids: Direct and Complete Stereospecific Synthesis of Cyclopropanecarboxylic Acids Promoted by Sm/CHI3 [organic-chemistry.org]
- 2. [pubs.acs.org](https://pubs.acs.org) [pubs.acs.org]
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